

Sample preparation techniques for Regadenoson analysis in biological matrices.

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Compound of Interest

Compound Name: Regadenoson-d3

Cat. No.: B12412869

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Application Notes and Protocols for the Bioanalysis of Regadenoson

For Researchers, Scientists, and Drug Development Professionals

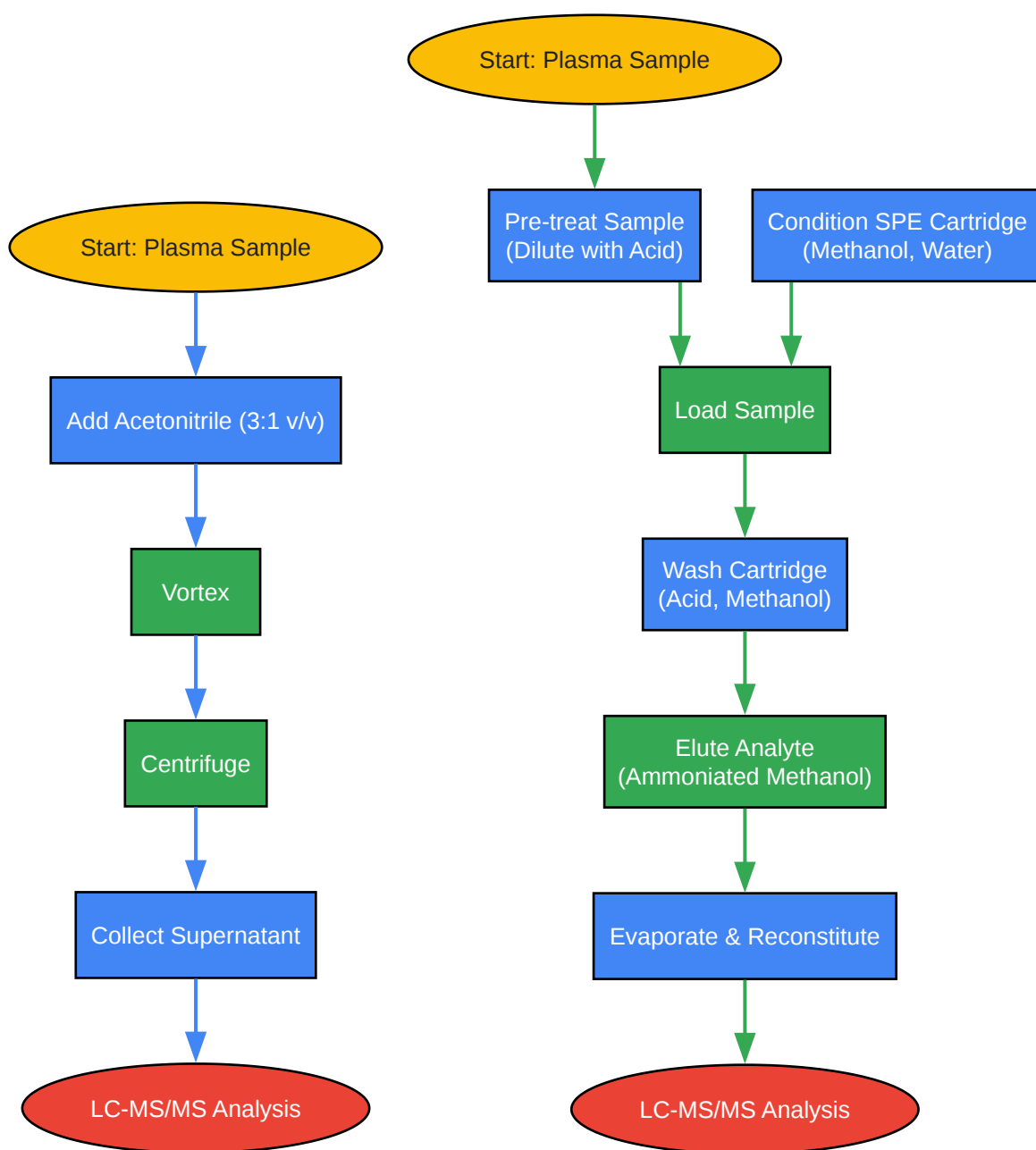
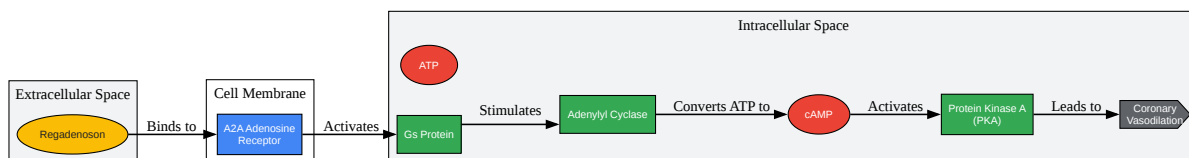
Introduction

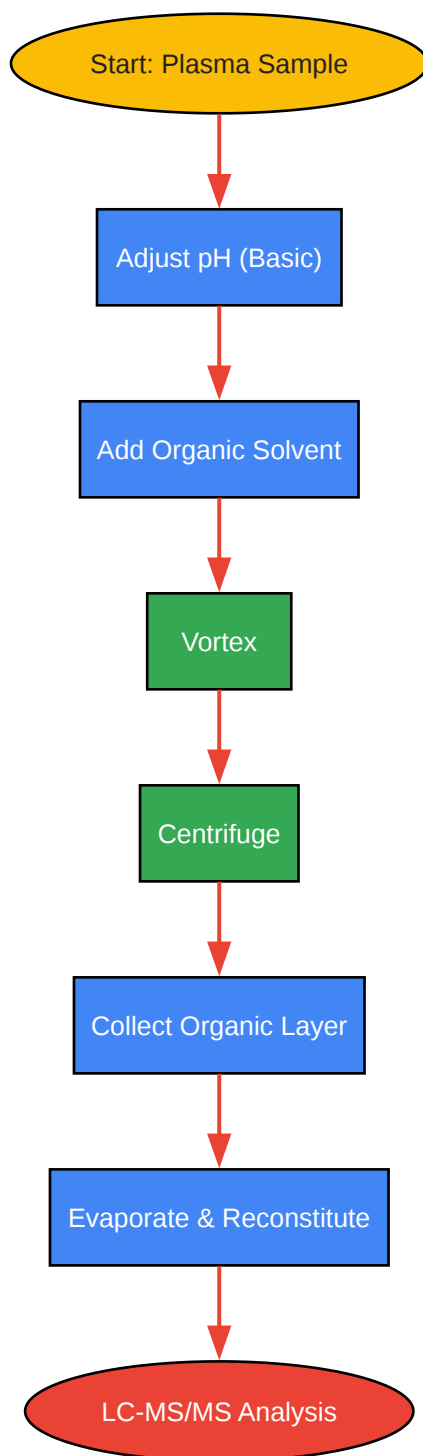
Regadenoson is a selective A2A adenosine receptor agonist used as a pharmacologic stress agent in myocardial perfusion imaging. Accurate and reliable quantification of Regadenoson in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and toxicokinetic studies during drug development and clinical research. This document provides detailed application notes and protocols for the sample preparation of Regadenoson in biological matrices, primarily human plasma, for subsequent analysis, typically by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The selection of an appropriate sample preparation technique is critical to remove interfering substances, such as proteins and phospholipids, and to concentrate the analyte of interest, thereby improving the sensitivity, accuracy, and robustness of the analytical method. The most common techniques employed for the extraction of small molecules like Regadenoson from biological fluids are Protein Precipitation (PPT), Solid-Phase Extraction (SPE), and Liquid-Liquid Extraction (LLE).

A2A Receptor Signaling Pathway

Regadenoson functions by activating the A2A adenosine receptor, which triggers a signaling cascade leading to coronary vasodilation. Understanding this pathway provides context for its pharmacological action.





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